

Application Notes and Protocols for Studying Nucleotide Metabolism Using Cytidine Monophosphate (CMP)

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Compound of Interest

Compound Name: *Cytidine 5'-monophosphate disodium salt*

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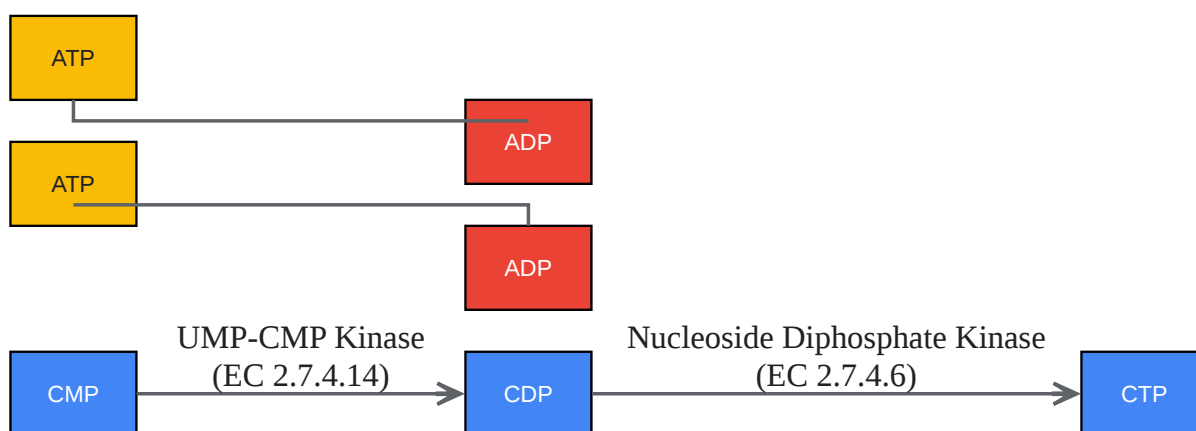
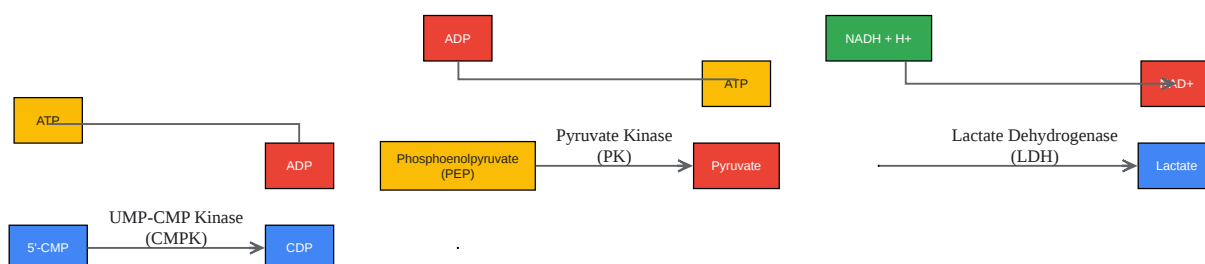
Introduction

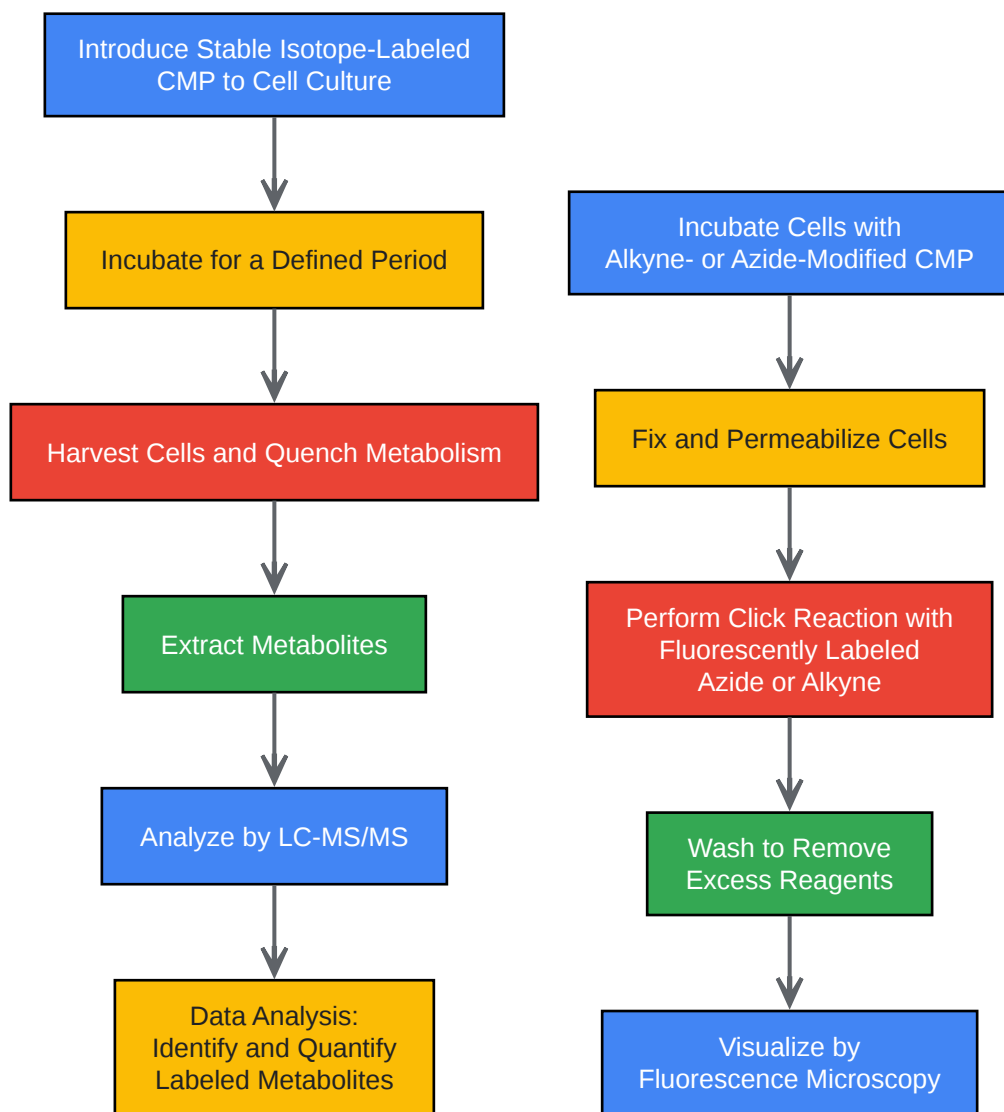
Cytidine Monophosphate (CMP), a central molecule in nucleotide metabolism, serves as a building block for the synthesis of RNA, CTP, and various cytidine-containing coenzymes. The study of CMP metabolism is crucial for understanding fundamental cellular processes, and for the development of therapeutic agents targeting nucleotide synthesis pathways in cancer and viral diseases. These application notes provide detailed protocols for key experimental methods involving CMP to investigate enzyme kinetics, pathway flux, and cellular nucleotide pools.

Application Note 1: Quantification of CMP using a Coupled Enzymatic Assay

This method provides a sensitive and reliable spectrophotometric approach to quantify CMP in biological samples. The assay relies on a cascade of enzymatic reactions where the consumption of NADH is directly proportional to the initial amount of CMP.^[1]

Signaling Pathway: Coupled Enzymatic Reaction for CMP Quantification





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References

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